

Essential Safety and Operational Guide for Handling Vosilasarm

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Compound of Interest

Compound Name: Vosilasarm

Cat. No.: B611295

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety protocols and logistical procedures for the handling and disposal of **Vosilasarm** (also known as RAD-140), a potent, non-steroidal selective androgen receptor modulator (SARM). Adherence to these guidelines is critical to ensure personnel safety and environmental protection in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE for the specific procedures involving **Vosilasarm**. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a NIOSH-approved respirator with P-99 filters.[1] - Disposable solid-front lab coat with tight-fitting cuffs. - Double nitrile gloves.[2] - Disposable sleeves. - Safety glasses or goggles (if not using a full-face respirator).[1]	High risk of aerosolization and inhalation of the potent powder. Full respiratory and skin protection is essential to prevent exposure.[2][3]
Solution Preparation	- Chemical fume hood or other ventilated enclosure. - Lab coat. - Safety glasses with side shields or chemical splash goggles.[1] - Single pair of chemical-resistant nitrile gloves.[2]	Reduced risk of aerosolization compared to handling powders, but the potential for splashes and spills remains.[2]
General Laboratory Handling	- Lab coat. - Safety glasses. - Nitrile gloves.	Standard laboratory practice to prevent accidental skin contact and eye exposure.

Occupational Exposure Limits (OELs)

As of the latest review, a specific Occupational Exposure Limit (OEL) for **Vosilasarm** has not been established by regulatory bodies. For potent pharmaceutical compounds with limited toxicological data, a performance-based exposure control limit approach is recommended.[4] Given that SARMs are pharmacologically active at low doses, it is prudent to handle **Vosilasarm** as a highly potent compound and maintain exposures to the lowest reasonably achievable levels.

Operational Plan for Handling Vosilasarm

This step-by-step guide outlines the procedures for safely handling **Vosilasarm** from receipt to disposal.

Compound Receipt and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store **Vosilasarm** in a cool, dry, and well-ventilated area, away from incompatible materials.[5] The compound should be stored in a clearly labeled, sealed container. For long-term storage, refer to the manufacturer's recommendations, which may include refrigeration or freezing.

Preparation for Handling

- **Designated Area:** All work with **Vosilasarm** should be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize exposure.[6]
- **Decontamination:** Before starting work, decontaminate the work surface.
- **Spill Kit:** Ensure a spill kit containing appropriate absorbent materials is readily accessible.

Experimental Procedures

- **Weighing:** When weighing powdered **Vosilasarm**, use a ventilated balance enclosure to control airborne particles.
- **Solution Preparation:** To prepare a solution, slowly add the solvent to the powdered compound to avoid splashing. A common in-vivo formulation involves dissolving **Vosilasarm** in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[5]
- **Handling Solutions:** When handling solutions of **Vosilasarm**, use caution to avoid splashes and aerosol generation.

Post-Experiment Procedures

- **Decontamination:** Thoroughly decontaminate all surfaces and equipment that came into contact with **Vosilasarm** using an appropriate cleaning agent.
- **PPE Removal:** Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE as hazardous waste.

Disposal Plan for Vosilasarm

All waste generated from handling **Vosilasarm** must be treated as hazardous waste.

Waste Segregation and Collection

- **Solid Waste:** Collect all solid waste contaminated with **Vosilasarm** (e.g., unused compound, contaminated gloves, pipette tips, and labware) in a dedicated, clearly labeled hazardous waste container.^{[2][7]} The container should be made of a compatible material and have a secure lid.
- **Liquid Waste:** Collect all liquid waste containing **Vosilasarm** in a sealed, labeled container.^[2] Do not mix with other waste streams unless compatibility has been confirmed.
- **Sharps Waste:** Needles, syringes, and other sharps contaminated with **Vosilasarm** should be disposed of in a designated sharps container.

Waste Container Labeling

All waste containers must be clearly labeled with:

- "Hazardous Waste"
- The full chemical name: "**Vosilasarm** (RAD-140)"
- The approximate concentration and quantity.
- The date of accumulation.

Decontamination of Reusable Labware

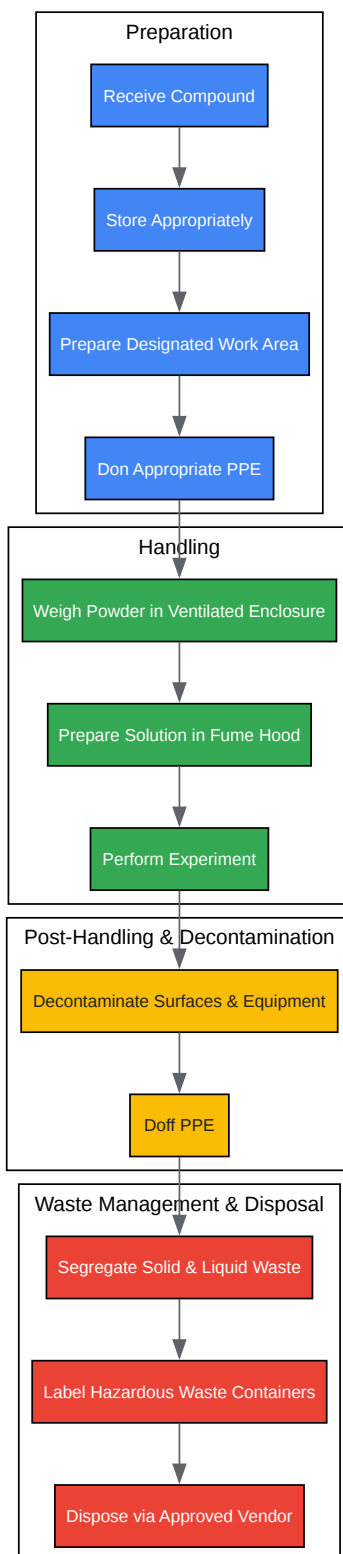
- Triple rinse reusable glassware and equipment with a suitable solvent (e.g., ethanol or acetone) that can dissolve **Vosilasarm**.
- Collect the rinsate as hazardous liquid waste.
- After rinsing, wash the labware with soap and water.

Final Disposal

- All collected hazardous waste containing **Vosilasarm** must be disposed of through an approved hazardous waste management service.^[2] Follow all institutional, local, and national regulations for hazardous waste disposal.

Workflow for Handling Vosilasarm

Vosilasarm Handling and Disposal Workflow

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